

# Lisavanbulin blood-brain barrier penetration brain-plasma ratio

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Lisavanbulin

CAS No.: 1263384-43-5

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## Reference BBB Penetration Data & Methodologies

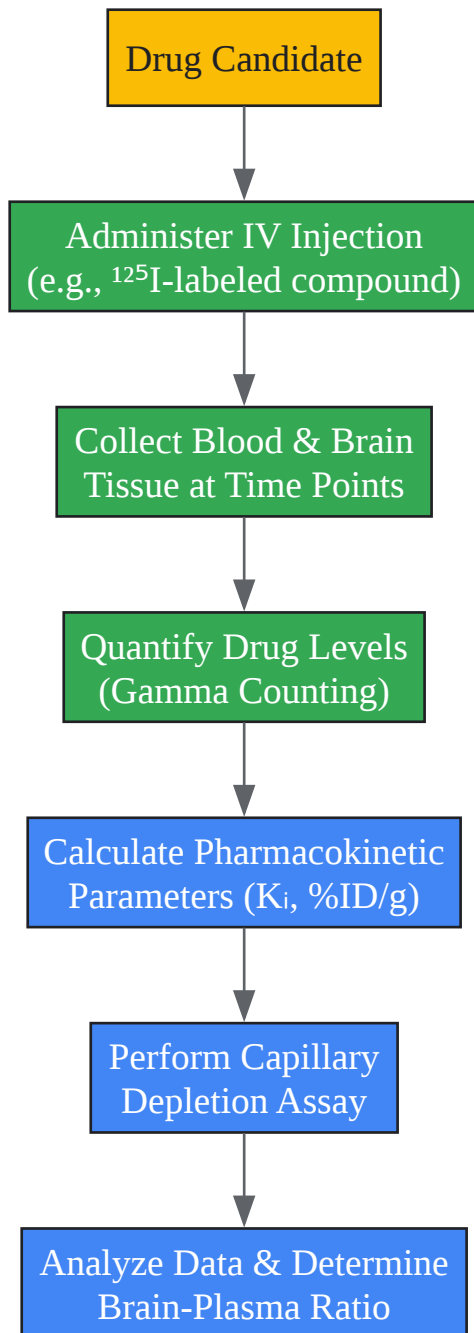
The following data from studies on incretin receptor agonists illustrates standard approaches and metrics for evaluating brain uptake:

Parameter / Method	Description	Application Example (from Search Results)
<b>Brain Influx Rate (K<sub>i</sub>)</b>	Unidirectional influx constant from blood to brain [1].	Non-acylated, non-PEGylated IRAs (exendin-4, lixisenatide) showed significant K <sub>i</sub> ; acylated IRAs (liraglutide, semaglutide) did not [1] [2].
<b>% Injected Dose per Gram Brain (%ID/g)</b>	Percentage of systemic dose taken up per gram of brain tissue [1].	Exendin-4 and DA-JC4 showed the highest %ID/g among tested IRAs [1] [2].
<b>Capillary Depletion</b>	Distinguishes drug in brain parenchyma from drug trapped in capillaries [1].	Used to confirm that exendin-4 and DA-JC4 significantly reached brain parenchyma [1] [2].

Parameter / Method	Description	Application Example (from Search Results)
Radiolabeled Tracers ( <sup>125</sup> I)	Intravenous injection of radiolabeled drug to measure serum clearance and brain uptake over time [1] [2].	Pharmacokinetics of 9 incretin receptor agonists measured in CD-1 mice over 60 minutes [1] [2].

## Experimental Workflow for BBB Penetration Studies

The methodology from these studies can be visualized as a standard workflow for assessing brain uptake:



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*Experimental workflow for BBB penetration*

## How to Proceed with Lisavanbulin Research

To find the specific data you need, I suggest these approaches:

- **Check regulatory and trial documents:** Search the European Medicines Agency (EMA) and clinical trial registries (ClinicalTrials.gov) for any submitted Investigator's Brochures or clinical study reports for **Lisavanbulin** (also known as BAL1015).
- **Consult original literature:** Conduct a targeted search on PubMed and other scientific databases for primary research articles on **Lisavanbulin's** preclinical development.
- **Contact the developer directly:** Reach out to the company developing **Lisavanbulin** (Basilea Pharmaceutica) for specific preclinical data.

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## References

1. Brain uptake pharmacokinetics of incretin receptor agonists ... [pmc.ncbi.nlm.nih.gov]
2. Brain uptake pharmacokinetics of incretin receptor agonists ... [sciencedirect.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)